

# Maglifloenone: Unveiling a Lignan from *Magnolia liliflora*

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## Compound of Interest

Compound Name: *Maglifloenone*

Cat. No.: *B15592435*

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For researchers, scientists, and drug development professionals, this technical guide provides a survey of the current publicly available information regarding the discovery and isolation of **Maglifloenone**, a lignan natural product derived from the flower buds of *Magnolia liliflora*. This document outlines the known properties of **Maglifloenone** and candidly addresses the current limitations in publicly accessible data, primarily the lack of detailed experimental protocols from its original discovery.

**Maglifloenone**, a lignan, has been identified as a constituent of *Magnolia liliflora*[1]. Lignans are a class of polyphenolic compounds found in plants, known for a variety of biological activities. While the initial discovery of **Maglifloenone** is attributed to a 1982 publication in the Japanese journal *Yakugaku Zasshi*, detailed experimental data from this source is not widely available in public databases.

## Physicochemical Properties

A summary of the known physicochemical properties of **Maglifloenone** is presented in Table 1. This data is compiled from various chemical databases and supplier information.

Property	Value	Source
Chemical Name	Maglifloenone	ChemSpider
CAS Number	82427-77-8	ChemSpider
Molecular Formula	C <sub>22</sub> H <sub>26</sub> O <sub>5</sub>	MedChemExpress[1]
Molecular Weight	386.44 g/mol	MedChemExpress[1]
Class	Lignan	MedChemExpress[1]
Source Organism	Magnolia liliflora (flower buds)	MedChemExpress[1]

## Discovery and Isolation: A Gap in the Record

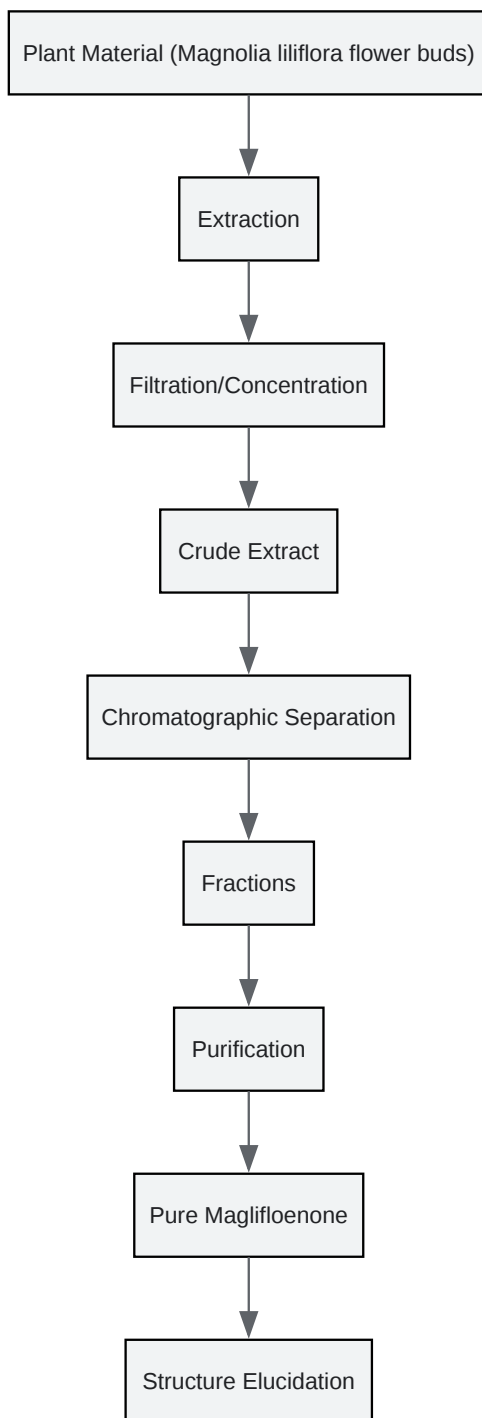
The primary scientific literature first describing the discovery and isolation of **Maglifloenone** is a publication by Iida, T., Noro, Y., and Ito, K. in *Yakugaku Zasshi* (1982), 102(8), 761-765. Regrettably, the full text of this foundational article, which would contain the detailed experimental protocols for extraction, purification, and structure elucidation, is not accessible through broad public online scientific repositories.

This absence of the primary source material prevents a comprehensive and detailed presentation of the following critical information:

- **Detailed Extraction and Isolation Protocol:** The specific solvents, temperatures, and chromatographic techniques (e.g., column chromatography, HPLC) used to isolate **Maglifloenone** from *Magnolia liliflora* flower buds remain unconfirmed.
- **Quantitative Data:** Crucial data such as the yield of **Maglifloenone** from the plant material and its purity after isolation are not available.
- **Spectroscopic Data for Structure Elucidation:** The original Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data that were used to determine the precise chemical structure of **Maglifloenone** are contained within the original publication and are therefore not available for independent analysis or inclusion in this guide.

An experimental workflow for the general isolation of natural products is depicted below. The specific parameters for **Maglifloenone** would be detailed in the inaccessible primary literature.

## General Workflow for Natural Product Isolation



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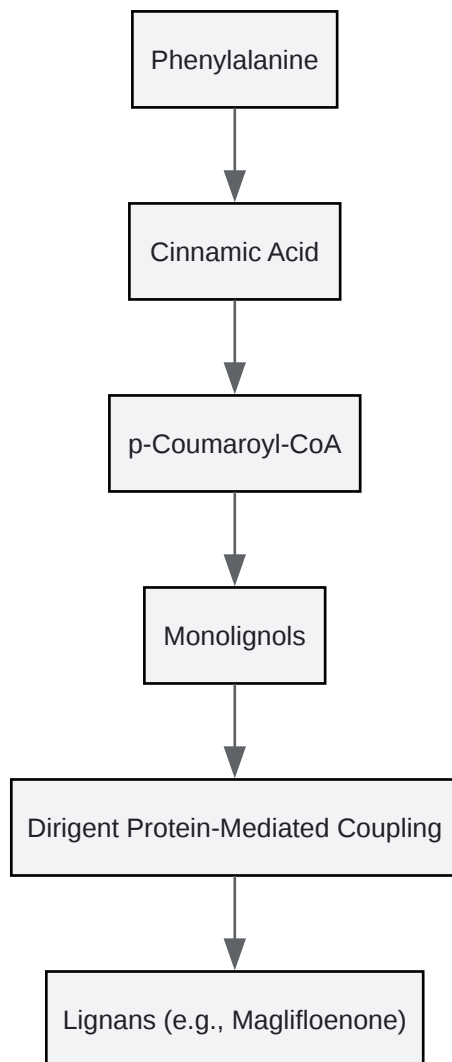
Caption: Generalized workflow for the isolation of a natural product from a plant source.

## Biological Activity and Signaling Pathways

Currently, there is a significant lack of specific information in publicly accessible scientific literature regarding the biological activities of **Maglifloenone** and the signaling pathways it may modulate. While lignans from *Magnolia* species are generally known to possess a range of biological effects, including anti-inflammatory and antioxidant properties, no studies specifically detailing the bioactivity of **Maglifloenone** could be retrieved.

The biosynthesis of lignans in plants is a complex process originating from the phenylpropanoid pathway. A simplified representation of this general pathway is provided below. The specific enzymatic steps leading to **Maglifloenone** in *Magnolia liliflora* have not been elucidated.

## Simplified Lignan Biosynthesis Pathway



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## References

- 1. medchemexpress.com [medchemexpress.com]
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